Comprehensive Technical Guide: 4-Bromobenzyl Furfuryl Ether

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Compound of Interest

Compound Name: *4-Bromobenzyl furfuryl ether*

Cat. No.: *B7867249*

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Identity, Synthesis, and Application in Medicinal Chemistry

Executive Summary

4-Bromobenzyl furfuryl ether (CAS: 1227618-86-1) is a bifunctional organic building block characterized by two distinct reactive "handles": an aryl bromide and a furan ring. In drug discovery and materials science, it serves as a critical intermediate for constructing complex scaffolds via orthogonal reaction pathways. The aryl bromide facilitates transition-metal-catalyzed cross-couplings (e.g., Suzuki-Miyaura), while the furan moiety acts as a masked 1,4-dicarbonyl system or a diene for Diels-Alder cycloadditions.

This guide provides a definitive physicochemical profile, a validated synthetic protocol emphasizing acid-sensitivity management, and a strategic workflow for its application in convergent synthesis.

Physicochemical Profile

The molecular data below establishes the baseline for stoichiometric calculations and analytical verification.

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Molecular Identity Table

Property	Value	Notes
IUPAC Name	2-((4-Bromobenzyloxy)methyl)furan	Alternate: 1-Bromo-4-((furfuryl)oxy)methylbenzene
CAS Number	1227618-86-1	Verified Catalog Identifier
Molecular Formula	$C_{12}H_{11}BrO_2$	
Molecular Weight	267.12 g/mol	Average Mass
Exact Mass	265.9942 (^{79}Br) / 267.9922 (^{81}Br)	Characteristic 1:1 Isotopic Pattern in MS
Physical State	Pale yellow oil or low-melting solid	Tendency to darken upon oxidation
Solubility	DCM, THF, Ethyl Acetate	Insoluble in water

Structural Analysis

The molecule consists of two lipophilic domains connected by an ether linkage:

- 4-Bromobenzyl Group: Provides a rigid aromatic core with a para-bromide, activating the ring for nucleophilic aromatic substitution or metal insertion.
- Furfuryl Group: An electron-rich heteroaromatic ring susceptible to electrophilic attack and acid-catalyzed polymerization.

Synthetic Methodology

Core Directive: The synthesis of **4-bromobenzyl furfuryl ether** requires strict pH control. Furfuryl alcohol is highly sensitive to acid, readily undergoing self-polymerization to form dark resins. Therefore, a Williamson Ether Synthesis under basic conditions is the mandatory protocol.

Reaction Scheme

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The protocol utilizes sodium hydride (NaH) to deprotonate furfuryl alcohol, generating a nucleophilic alkoxide that displaces the bromide from 4-bromobenzyl bromide.

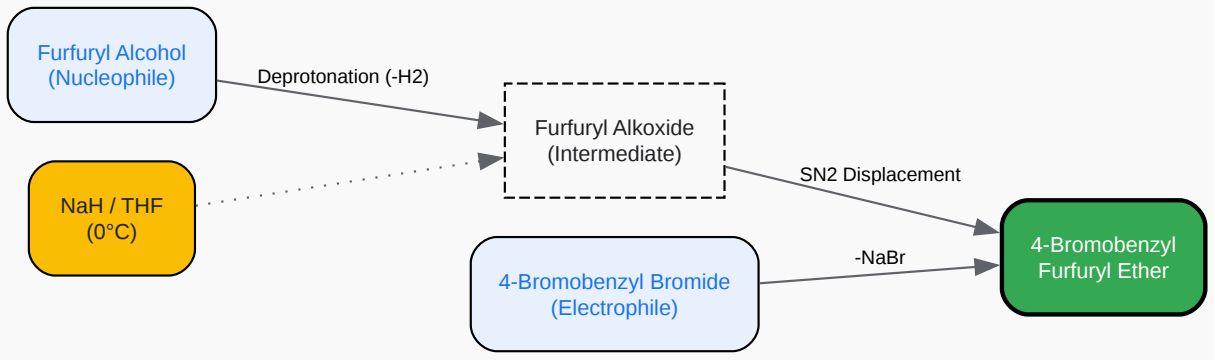

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Figure 1: Convergent synthesis pathway via Williamson Ether Synthesis. The sequence prioritizes the generation of the alkoxide to prevent acid-catalyzed degradation.

Step-by-Step Protocol

Reagents:

- Furfuryl alcohol (1.0 equiv)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.2 equiv)
- 4-Bromobenzyl bromide (1.0 equiv)
- Solvent: Anhydrous Tetrahydrofuran (THF) or DMF.

Procedure:

- Activation: In a flame-dried round-bottom flask under Nitrogen (

  ), suspend NaH in anhydrous THF. Cool to 0°C.
- Alkoxide Formation: Add furfuryl alcohol dropwise over 15 minutes. Evolution of hydrogen gas (

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) will be observed. Stir for 30 minutes at 0°C until gas evolution ceases.

- Critical Checkpoint: Ensure the solution remains clear to pale yellow. Darkening indicates polymerization; ensure reagents are acid-free.

- Coupling: Add 4-bromobenzyl bromide (dissolved in minimal THF) dropwise to the alkoxide solution.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1). The product will appear as a UV-active spot (

).
- Quenching: Carefully quench with saturated ammonium chloride (

) solution at 0°C.

  - Note: Although

    is slightly acidic, the biphasic quench is rapid enough to prevent furan degradation if extraction is performed immediately.
- Purification: Extract with Ethyl Acetate (

). Wash combined organics with brine, dry over

  , and concentrate. Purify via silica gel flash chromatography (Gradient: 0-10% EtOAc in Hexanes).

Analytical Characterization (Predicted)

To validate the synthesis, the following spectroscopic signatures must be confirmed.

^{1}H-NMR (400 MHz, $CDCl_3$)

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Chemical Shift (δ)	Multiplicity	Integration	Assignment
7.46	Doublet ( )	2H	Aromatic (Ar-H), ortho to Br
7.41	Doublet ( )	1H	Furan C5-H (closest to O)
7.22	Doublet ( )	2H	Aromatic (Ar-H), meta to Br
6.35	Doublet of Doublets	1H	Furan C4-H
6.30	Doublet ( )	1H	Furan C3-H
4.52	Singlet	2H	Benzyl
4.48	Singlet	2H	Furfuryl

Mass Spectrometry (GC-MS / ESI)

- Parent Ion ( ): 266/268 (1:1 intensity ratio due to Br isotopes).
- Fragmentation:
  - 169/171: 4-Bromobenzyl cation (Tropylium ion derivative).
  - 81: Furfuryl cation ( ).

Applications in Drug Development

The value of **4-bromobenzyl furfuryl ether** lies in its orthogonality. It allows medicinal chemists to modify two ends of the molecule independently.

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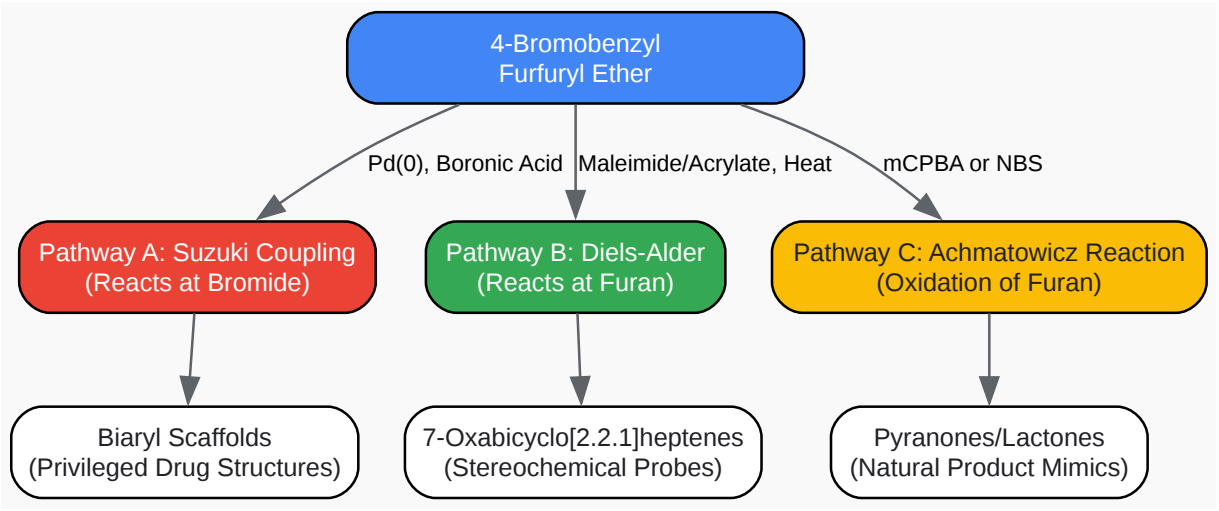

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Figure 2: Divergent synthetic utility. The molecule serves as a linchpin, enabling access to three distinct chemical spaces from a single precursor.

- Biaryl Construction: The bromine atom allows for the attachment of diverse heteroaromatic rings via Suzuki, Stille, or Buchwald-Hartwig couplings, extending the carbon skeleton.
- Stereochemical Complexity: The furan ring can undergo [4+2] cycloaddition with dienophiles (e.g., maleimides) to generate rigid, bicyclic systems often used to constrain peptide mimetics.
- Pharmacophore Masking: Furan can be oxidatively ring-opened (Achmatowicz reaction) to yield dihydropyranones, which are common motifs in bioactive natural products.

Safety and Stability

- Peroxide Formation: As an ether with benzylic and allylic-like (furfuryl) hydrogens, this compound is prone to autoxidation. Store under inert gas (

  or Ar) at -20°C.
- Acid Sensitivity: Avoid contact with strong mineral acids (HCl,

) during workup, as this will cause the furan ring to resinify.

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- Lachrymator Potential: Benzyl bromides (precursors) are potent lachrymators; residual starting material in the crude product may retain this property. Handle in a fume hood.

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